

# Technical Guide: Safe Handling of 2-Bromo-4-fluoro-5-methylaniline

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## Compound of Interest

Compound Name: 2-Bromo-4-fluoro-5-methylaniline

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This guide provides an in-depth overview of the essential safety protocols and handling procedures for **2-Bromo-4-fluoro-5-methylaniline** (CAS No. 1065076-39-2), a halogenated aniline derivative commonly used as a building block in organic synthesis, particularly within the pharmaceutical and materials science sectors. Due to its chemical nature, strict adherence to safety guidelines is paramount to ensure the well-being of laboratory personnel and the integrity of research.

## Hazard Identification and Classification


**2-Bromo-4-fluoro-5-methylaniline** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on available safety data for this compound and its isomers, the following GHS classifications apply.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Hazard Pictograms:

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## Physicochemical and Safety Data

Quantitative data for **2-Bromo-4-fluoro-5-methylaniline** and its common isomers are summarized below. Researchers should always refer to the specific safety data sheet (SDS) provided by the supplier for the exact batch in use.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrFN	PubChem[2]
Molecular Weight	204.04 g/mol	PubChem[2]
Appearance	Solid	Sigma-Aldrich[3]
Melting Point	39-41°C (for 2-Bromo-5-fluoro-4-methylaniline isomer)	ChemicalBook[4]
Boiling Point	245.3°C at 760 mmHg (Predicted)	ECHEMI[1]
Density	1.6 ± 0.1 g/cm <sup>3</sup> (Predicted)	ECHEMI[1]
XLogP3	2.4	PubChem[2]

## Personal Protective Equipment (PPE) and Engineering Controls

Proper protection is critical when handling this compound. The following engineering controls and PPE are mandatory.

- Engineering Controls: All work involving **2-Bromo-4-fluoro-5-methylaniline** must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[1] Ensure that an eyewash station and safety shower are readily accessible.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.<sup>[1]</sup>
- Skin Protection: Wear a flame-retardant laboratory coat and chemical-resistant gloves (e.g., nitrile). Change gloves immediately if contamination occurs.
- Respiratory Protection: If there is a risk of exceeding exposure limits or for spill cleanup, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

## Experimental Protocols: General Handling and Use

The following is a generalized protocol for the safe handling and use of **2-Bromo-4-fluoro-5-methylaniline** in a synthetic procedure. This should be adapted based on the specific reaction conditions and scale.

### 4.1. Preparation and Weighing

- Risk Assessment: Before starting, perform a full risk assessment for the entire experimental procedure, considering all reactants, solvents, and potential byproducts.
- Fume Hood Preparation: Ensure the fume hood is clean, uncluttered, and functioning correctly.
- Donning PPE: Put on all required PPE as specified in Section 3.
- Weighing: Tare a suitable container on an analytical balance inside the fume hood. Carefully transfer the required amount of **2-Bromo-4-fluoro-5-methylaniline** to the container using a clean spatula. Avoid creating dust. Close the stock bottle and the weighing container immediately.

### 4.2. Reaction Setup

- Inert Atmosphere: If the reaction is air or moisture-sensitive, assemble the glassware and purge with an inert gas (e.g., nitrogen or argon).
- Addition: Add the weighed **2-Bromo-4-fluoro-5-methylaniline** to the reaction vessel. If dissolving in a solvent, add the solvent slowly and stir to ensure dissolution.

- **Monitoring:** Monitor the reaction from outside the fume hood sash.

#### 4.3. Workup and Purification

- **Quenching:** If required, cool the reaction mixture to the appropriate temperature before slowly adding the quenching agent.
- **Extraction:** Perform any liquid-liquid extractions within the fume hood.
- **Purification:** For purification via column chromatography or recrystallization, handle all solvents and the purified compound within the fume hood.

#### 4.4. Waste Disposal

- **Segregation:** Segregate halogenated and non-halogenated waste streams.
- **Labeling:** All waste containers must be clearly labeled with their contents.
- **Disposal:** Dispose of chemical waste through your institution's environmental health and safety (EHS) office. Do not pour waste down the drain.

## Emergency Procedures

#### 5.1. Spills

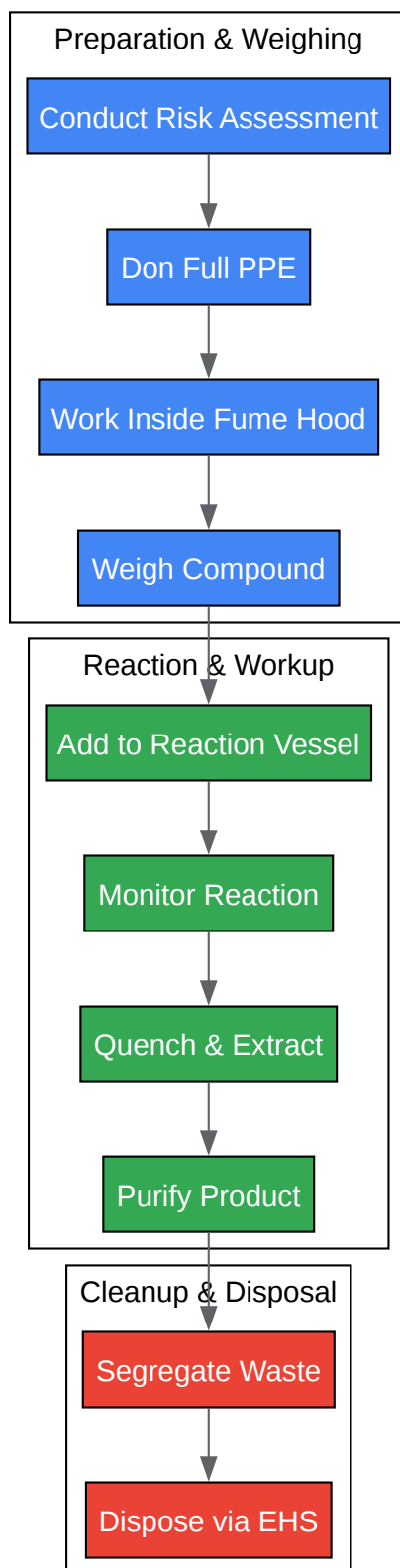
- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated, keeping the fume hood running.
- **Contain:** For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.<sup>[5]</sup>
- **Cleanup:** Wearing appropriate PPE, carefully sweep the absorbent material into a designated waste container.
- **Decontaminate:** Clean the spill area with an appropriate solvent, followed by soap and water.
- **Report:** Report the spill to the laboratory supervisor and EHS office.

## 5.2. First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [\[1\]](#)[\[5\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[5\]](#)

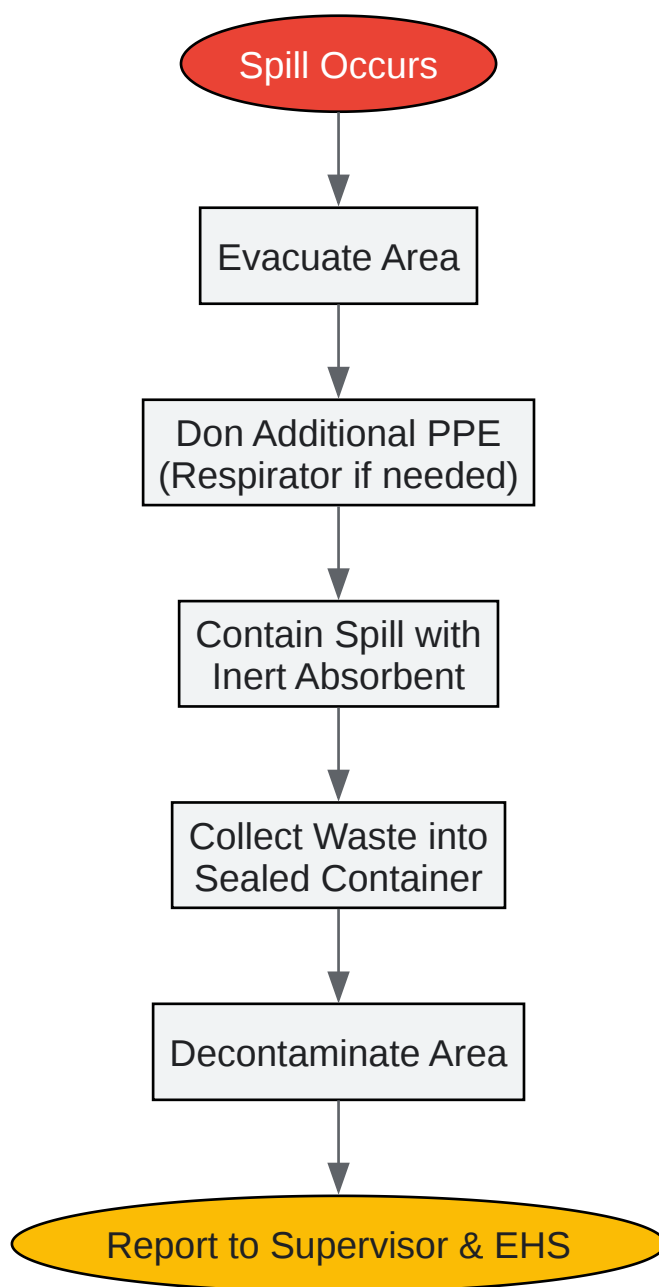
## Visual Workflow Diagrams

The following diagrams illustrate the standard workflow for handling **2-Bromo-4-fluoro-5-methylaniline** and the appropriate response to an accidental spill.



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Caption: Standard laboratory workflow for handling **2-Bromo-4-fluoro-5-methylaniline**.



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Caption: Emergency response workflow for a chemical spill.

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